

# A Comparative Guide to Hydrogen Release from Sodium Aluminum Hydride and its Alternatives

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Sodium aluminum hydride

Cat. No.: B089126

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the quantitative hydrogen release from **sodium aluminum hydride** ( $\text{NaAlH}_4$ ) and other leading chemical hydrides. The following sections detail the performance metrics, experimental protocols for analysis, and visual representations of the underlying processes to aid in the evaluation of these materials for hydrogen storage applications.

## Quantitative Comparison of Hydrogen Storage Materials

The efficiency of hydrogen storage materials is primarily evaluated based on their gravimetric hydrogen density, the temperature at which hydrogen is released, and the kinetics of the release. The following table summarizes these key quantitative parameters for **sodium aluminum hydride** and its common alternatives.

Material	Theoretic al H <sub>2</sub> Capacity (wt%)	Practical H <sub>2</sub> Capacity (wt%)	Onset Temperat ure of H <sub>2</sub> Release (°C)	Peak Temperat ure of H <sub>2</sub> Release (°C)	Activatio n Energy (kJ/mol)	Notes
Sodium Aluminum Hydride (NaAlH <sub>4</sub> )	7.5	5.6 (reversible) [1][2]	~170 (bulk) [3]	183 (bulk, 1st step)[3]	118.1 (1st step, neat) [1]	Two-step decomposit ion. Kinetics and reversibility are significan tly improved with catalysts like titanium.[4] [5][6]
Ti-doped NaAlH <sub>4</sub>	-	~5 (reversible) [1]	33 (nanoconfi ned with TiCl <sub>3</sub> )[7]	125 (nanoconfi ned with TiCl <sub>3</sub> )[7]	72-80[4]	Catalysts lower the activation energy and decomposit ion temperatur e.[4][5]
Lithium Borohydrid e (LiBH <sub>4</sub> )	18.5	13.8[8]	~380	>500	-	High theoretical capacity but requires high temperatur es for hydrogen

						release and has poor reversibility .[8][9]
LiBH <sub>4</sub> + LiNH <sub>2</sub>	11.9	>10[10][11]	-	-	-	Forms a new quaternary hydride, releasing a high amount of hydrogen, but also a small amount of ammonia. [10][11]
Ammonia Borane (NH <sub>3</sub> BH <sub>3</sub> )	19.6	up to 16.2[12]	~90-130 (1st step) [13]	-	-	High hydrogen capacity, but the release is exothermic and irreversible , often producing borazine as a byproduct. [12][13]

## Experimental Protocols

Accurate and reproducible data are paramount in materials science. This section outlines the methodologies for key experiments used to quantify hydrogen release from chemical hydrides.

## Temperature-Programmed Desorption (TPD)

**Objective:** To determine the temperature at which hydrogen is released from a material and the relative amount of hydrogen released at different temperatures.

**Methodology:**

- A small, precisely weighed sample of the hydride material (typically 1-10 mg) is placed in a sample holder within a quartz tube reactor.
- The reactor is purged with an inert gas (e.g., Argon) to remove any atmospheric contaminants.<sup>[14]</sup>
- A constant flow of the inert gas is maintained through the reactor.<sup>[14]</sup>
- The temperature of the sample is increased at a constant rate (e.g., 5 °C/min).
- The gas stream exiting the reactor is continuously monitored by a mass spectrometer to detect the concentration of evolved hydrogen ( $m/z = 2$ ).<sup>[14]</sup>
- The hydrogen signal is plotted as a function of temperature to generate a TPD profile, which shows peaks corresponding to hydrogen desorption events.

## Sieverts' Method (Gas Reaction Controller)

**Objective:** To measure the amount of hydrogen absorbed or desorbed by a material at a constant temperature (isothermal conditions) and varying pressures.

**Methodology:**

- A known mass of the sample is loaded into a reactor of a known volume.
- The reactor is evacuated and heated to the desired experimental temperature.

- A known quantity of hydrogen gas is introduced into a calibrated volume (the "dosing" volume).
- The valve between the dosing volume and the reactor is opened, allowing hydrogen to expand into the reactor and interact with the sample.
- The pressure change in the system is monitored until it stabilizes, indicating that equilibrium has been reached.
- The amount of hydrogen absorbed or desorbed by the sample is calculated from the pressure change using the ideal gas law.
- This process is repeated at different pressures to construct a pressure-composition isotherm (PCI).

## Gas Buret Method

Objective: To determine the total amount of hydrogen released from a material through a chemical reaction, typically hydrolysis.[\[15\]](#)

Methodology:

- A gas buret is assembled and filled with a liquid (e.g., water). The initial volume is recorded.[\[15\]](#)
- A reaction flask containing a hydrolytic solvent (e.g., water or a glycerol/water mixture) is connected to the gas buret.[\[15\]](#)
- A precisely weighed sample of the hydride is introduced into the reaction flask.[\[15\]](#)
- The hydride reacts with the solvent, releasing hydrogen gas, which displaces the liquid in the buret.[\[15\]](#)
- The final volume of the displaced liquid is recorded after the reaction is complete and the system has returned to room temperature.
- The volume of hydrogen produced is corrected to standard temperature and pressure (STP).

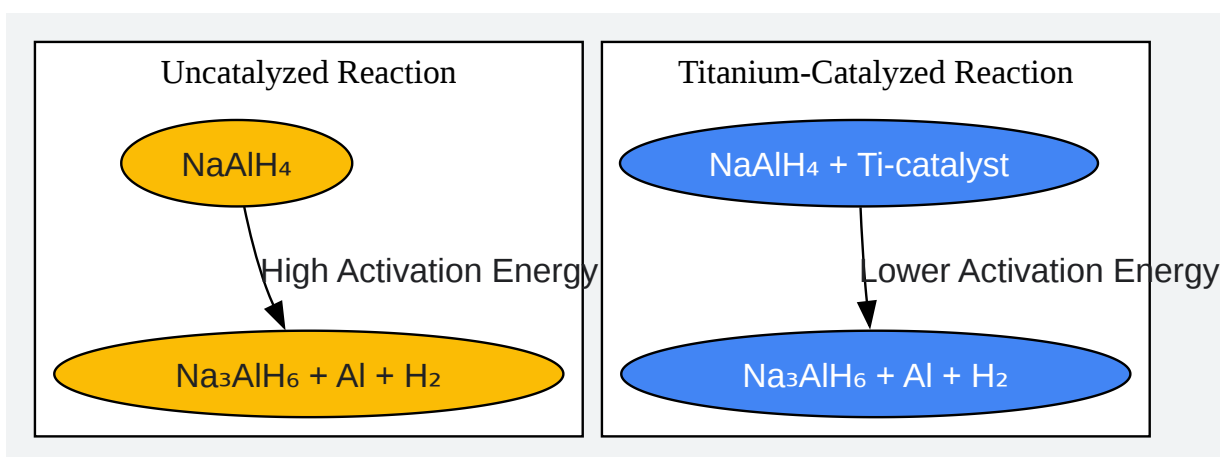
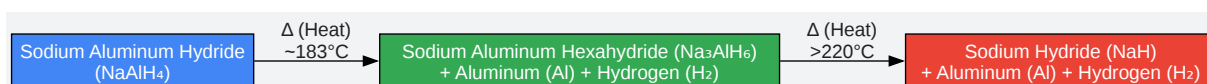
- The weight percent of hydrogen released is calculated based on the initial mass of the sample.

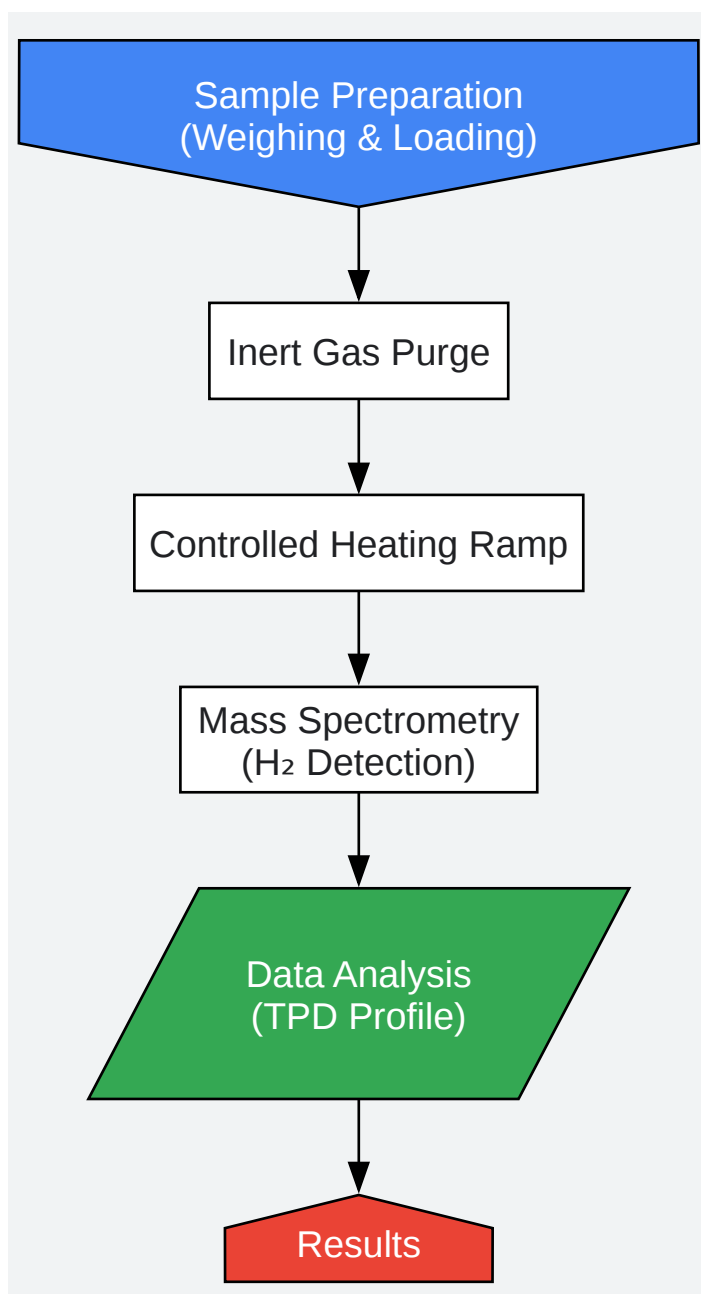
## Visualizing Reaction Pathways and Workflows

Graphical representations are essential for understanding the complex processes involved in hydrogen release. The following diagrams, generated using the DOT language, illustrate key pathways and experimental setups.

### Hydrogen Release from Sodium Aluminum Hydride

The thermal decomposition of **sodium aluminum hydride** occurs in a two-step process. The first step involves the decomposition of  $\text{NaAlH}_4$  into sodium aluminum hexahydride ( $\text{Na}_3\text{AlH}_6$ ), aluminum (Al), and hydrogen gas. The second, higher-temperature step, decomposes  $\text{Na}_3\text{AlH}_6$  into sodium hydride (NaH), aluminum, and more hydrogen.





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Buy Sodium aluminum hydride | 13770-96-2 [smolecule.com]
- 2. US20070178042A1 - Sodium Alanate Hydrogen Storage Material - Google Patents [patents.google.com]
- 3. mdpi.com [mdpi.com]
- 4. pubs.acs.org [pubs.acs.org]
- 5. pubs.acs.org [pubs.acs.org]
- 6. Titanium Hydride Nanoplates Enable 5 wt% of Reversible Hydrogen Storage by Sodium Alanate below 80°C - PMC [pmc.ncbi.nlm.nih.gov]
- 7. pubs.acs.org [pubs.acs.org]
- 8. Tuning LiBH<sub>4</sub> for Hydrogen Storage: Destabilization, Additive, and Nanoconfinement Approaches - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Advancements in Lithium Borohydride for Enhanced Hydrogen Storage\_Chemicalbook [chemicalbook.com]
- 10. Hydrogen release from mixtures of lithium borohydride and lithium amide: a phase diagram study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Hydrogen release from mixtures of lithium borohydride and lithium amide: a phase diagram study. | Semantic Scholar [semanticscholar.org]
- 12. Kinetics study of solid ammonia borane hydrogen release – modeling and experimental validation for chemical hydrogen storage - Physical Chemistry Chemical Physics (RSC Publishing) [pubs.rsc.org]
- 13. mdpi.com [mdpi.com]
- 14. in-process.com [in-process.com]
- 15. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [A Comparative Guide to Hydrogen Release from Sodium Aluminum Hydride and its Alternatives]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089126#quantitative-analysis-of-hydrogen-release-from-sodium-aluminum-hydride]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)